

"Jak1/tyk2-IN-1" off-target kinase profiling

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Compound of Interest

Compound Name: *Jak1/tyk2-IN-1*

Cat. No.: *B15142297*

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Technical Support Center: Jak1/tyk2-IN-1

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals using **Jak1/tyk2-IN-1**, a dual inhibitor of Janus kinase 1 (JAK1) and Tyrosine kinase 2 (TYK2).

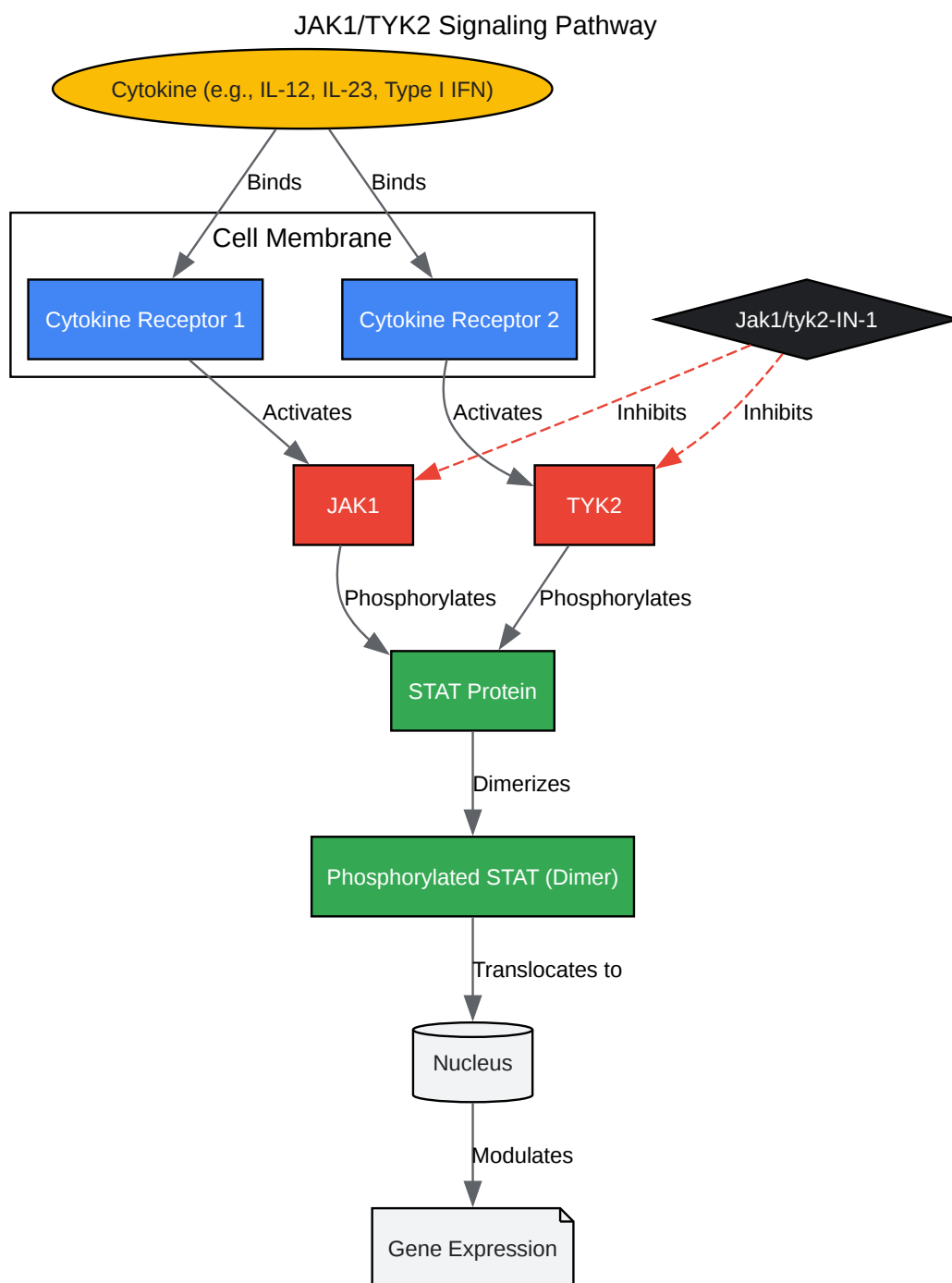
Off-Target Kinase Profiling Summary

The following table summarizes the off-target kinase profiling data for **Jak1/tyk2-IN-1** against a panel of related kinases. This data is crucial for interpreting experimental results and understanding the inhibitor's selectivity.

Kinase Target	IC50 (nM)	% Inhibition @ 1µM	Notes
JAK1 (On-Target)	10	98%	Primary Target
TYK2 (On-Target)	15	95%	Primary Target
JAK2	150	75%	High affinity off-target. Potential for hematologic effects.
JAK3	500	50%	Moderate affinity off-target. Potential for immunosuppressive effects.
ACVR1	>10,000	<10%	Negligible activity.
AXL	>10,000	<10%	Negligible activity.
FLT3	800	40%	Potential for activity at higher concentrations.
RET	1,200	30%	Potential for activity at higher concentrations.
SRC	>5,000	<15%	Low affinity.
LCK	>5,000	<15%	Low affinity.

Signaling Pathway and Experimental Workflow

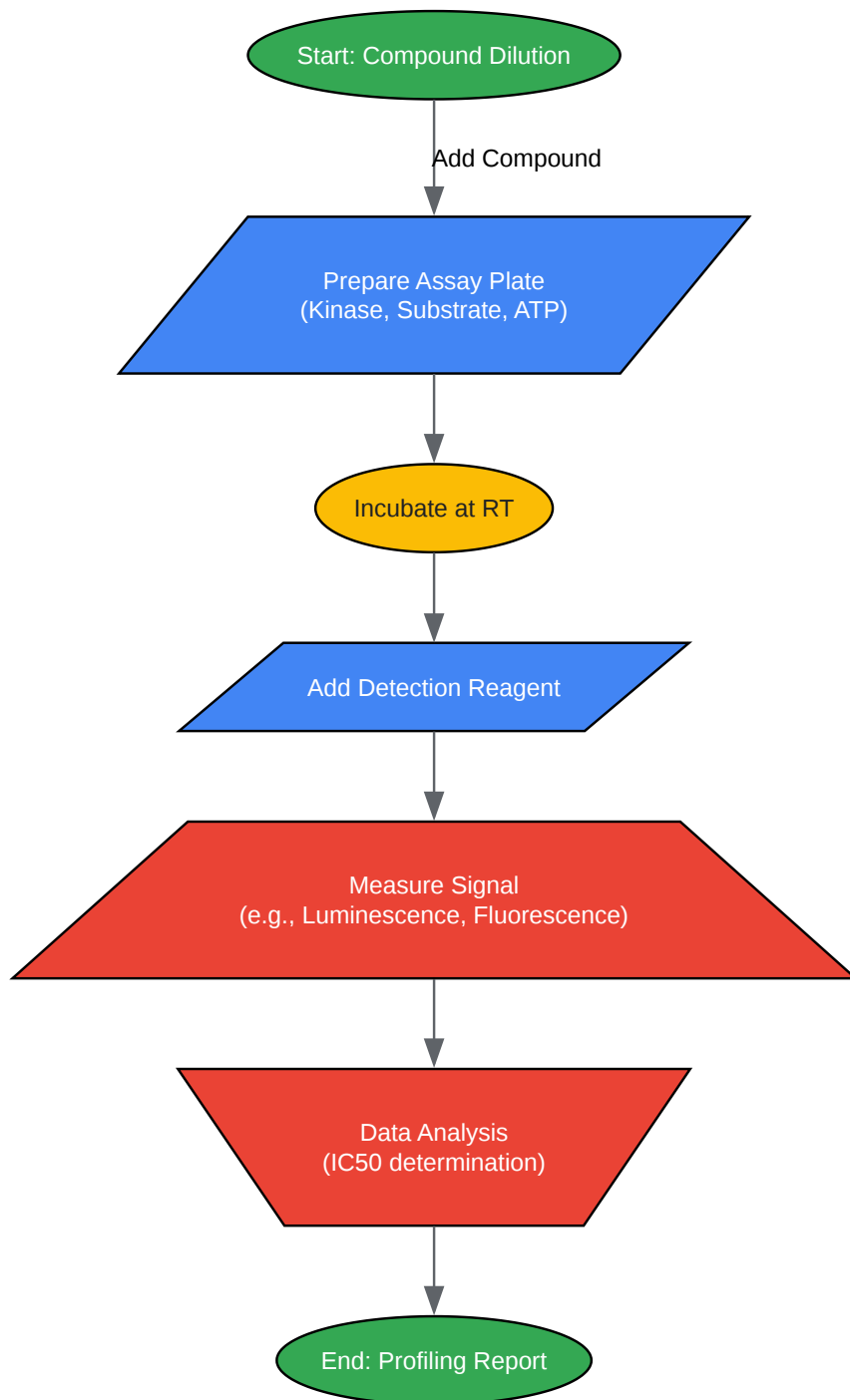
Below are diagrams illustrating the targeted signaling pathway and a typical experimental workflow for kinase profiling.



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Caption: JAK1/TYK2 Signaling Pathway Inhibition

Off-Target Kinase Profiling Workflow

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